

Ethacridine lactate monohydrate spectroscopic properties (UV-Vis, fluorescence)

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Compound of Interest

Compound Name: Ethacridine lactate monohydrate

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Spectroscopic Properties of Ethacridine Lactate Monohydrate: A Technical Guide

For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of the spectroscopic properties of **ethacridine lactate monohydrate**, also known as Rivanol. The focus is on its ultraviolet-visible (UV-Vis) absorption and fluorescence characteristics, crucial for its analytical determination and application in various scientific fields.

Introduction

Ethacridine lactate monohydrate (2-ethoxy-6,9-diaminoacridine monolactate monohydrate) is an aromatic organic compound with a history of use as an antiseptic and, more recently, in other biomedical applications.^{[1][2]} Its distinct spectroscopic properties form the basis for its quantification in pharmaceutical formulations and biological matrices. This guide summarizes key quantitative data, details experimental protocols, and provides a visual representation of the analytical workflow.

UV-Vis Spectroscopic Properties

The UV-Vis spectrum of **ethacridine lactate monohydrate** is characterized by a distinct absorption maximum in the ultraviolet region, which is influenced by the solvent environment.

Quantitative UV-Vis Data

The following table summarizes the key UV-Vis absorption data for **ethacridine lactate monohydrate** in aqueous solutions.

Parameter	Value	Solvent	Reference
Absorption Maximum (λ_{max})	271 nm	Double distilled water	[1][3][4]
272 nm	Aqueous solution (pH 6-7)	[5]	
268 nm	Phosphate buffer (pH 7.0)	[5]	
Molar Absorptivity (ϵ)	5.9781×10^4 $\text{L}\cdot\text{mol}^{-1}\cdot\text{cm}^{-1}$	Double distilled water	[1][3]
Linearity Range	2–12 $\mu\text{g/mL}$	Double distilled water	[1][3]
1–10 $\mu\text{g/mL}$	Phosphate buffer (pH 7.0)	[5]	

Experimental Protocol for UV-Vis Spectroscopy

A precise and accurate UV-Vis spectrophotometric method has been developed for the estimation of ethacridine lactate.[1][3]

Instrumentation:

- A UV-Visible spectrophotometer, such as a Shimadzu 2450, is used for analysis.[1]

Reagents and Solutions:

- Solvent: Double distilled water is a commonly used solvent.[1][3] Phosphate buffer (pH 7.0) can also be utilized to enhance solution stability.[5]
- Stock Standard Solution: A stock solution is prepared by accurately weighing 10 mg of ethacridine lactate and dissolving it in 100 mL of the chosen solvent to obtain a concentration

of 100 µg/mL.[1]

- Working Standard Solutions: Aliquots of the stock solution are further diluted with the solvent to prepare a series of working standard solutions with concentrations within the linear range (e.g., 2, 4, 6, 8, 10, and 12 µg/mL).[1]

Procedure:

- The absorbance of each working standard solution is measured at the absorption maximum (λ_{max}) against a solvent blank.[1][3]
- A calibration curve is constructed by plotting the absorbance values versus the corresponding concentrations.[1]
- The concentration of an unknown sample is determined by measuring its absorbance and interpolating the value from the calibration curve.[1]

Fluorescence Spectroscopic Properties

Ethacridine lactate monohydrate exhibits fluorescence, which can be utilized for its sensitive detection.

Quantitative Fluorescence Data

The fluorescence emission properties of ethacridine lactate are summarized below.

Parameter	Value	Solvent	Reference
Emission Maximum (λ_{em})	503.86 nm	Aqueous solution	[6]

Experimental Protocol for Fluorescence Spectroscopy

Laser-induced fluorescence (LIF) offers a highly sensitive method for the determination of ethacridine lactate at low concentrations.[6]

Instrumentation:

- A spectrofluorometer or a laser-induced fluorescence setup is required. An Ar+ laser can be used as the excitation source.[6]

Sample Preparation:

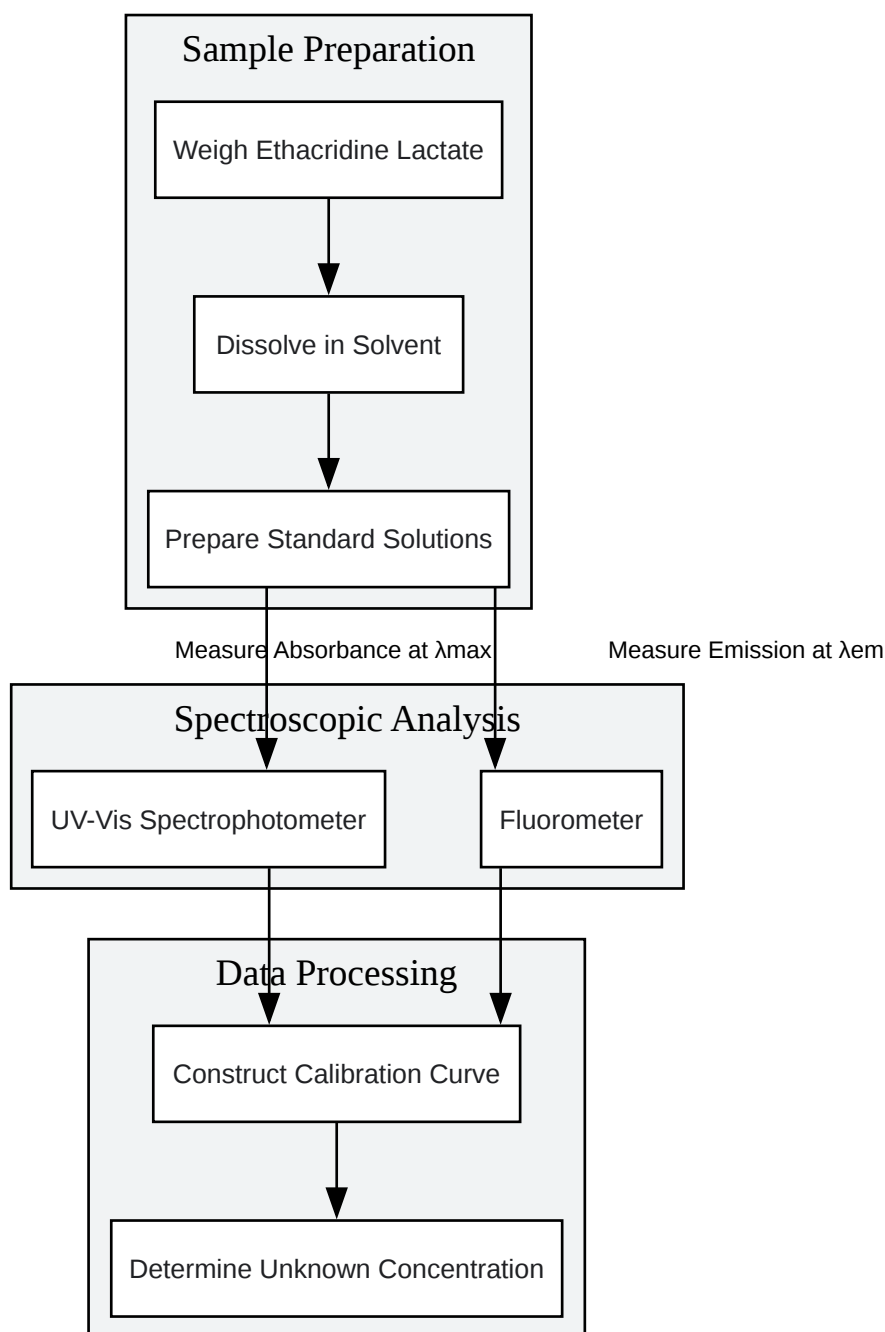
- Aqueous solutions of ethacridine lactate are prepared at various concentrations, typically in the micromolar range.[6]

Procedure:

- The sample is placed in a quartz cuvette.[6]
- The sample is excited with a suitable wavelength, and the fluorescence emission spectrum is recorded.
- The intensity of the fluorescence emission at the maximum wavelength (λ_{em}) is measured.
[6]
- A calibration curve can be constructed by plotting the fluorescence intensity against the concentration of standard solutions.[6]

Experimental Workflow

The general workflow for the spectroscopic analysis of **ethacridine lactate monohydrate** is depicted in the following diagram.



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Caption: General workflow for the spectroscopic analysis of **ethacridine lactate monohydrate**.

Conclusion

The well-defined UV-Vis absorption and fluorescence properties of **ethacridine lactate monohydrate** provide robust and reliable methods for its quantification. The experimental

protocols outlined in this guide, coupled with the summarized spectroscopic data, offer a valuable resource for researchers and professionals in drug development and quality control, enabling accurate and sensitive determination of this compound.

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